

6-Chloro-3-methyluracil molecular weight and formula

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Compound of Interest

Compound Name: 6-Chloro-3-methyluracil

Cat. No.: B041288

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An In-Depth Technical Guide on **6-Chloro-3-methyluracil** For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **6-Chloro-3-methyluracil**, a pyrimidine derivative utilized in various research applications.^[1] The information is presented to support laboratory and development activities.

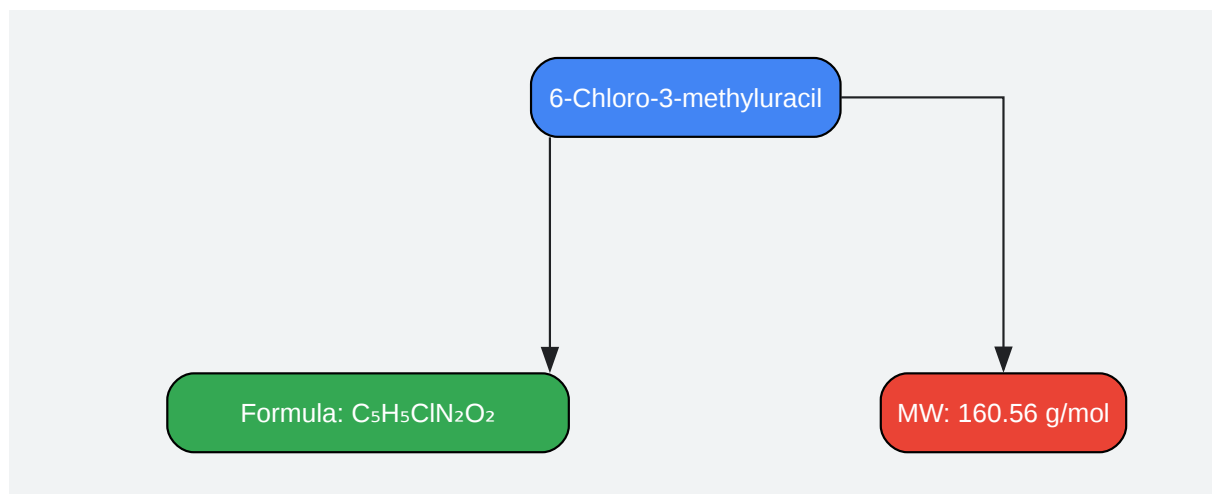
Physicochemical Data

The fundamental molecular properties of **6-Chloro-3-methyluracil** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical method development, and chemical synthesis protocols.

Property	Value
Molecular Formula	C5H5ClN2O2 ^{[1][2][3]}
Molecular Weight	160.56 g/mol ^{[1][3][4]}
CAS Number	4318-56-3 ^{[2][4]}
Synonyms	6-Chloro-3-methylpyrimidine-2,4(1H,3H)-dione, 3-Methyl-6-chlorouracil ^{[1][2]}

Molecular Properties Relationship

The following diagram illustrates the direct relationship between the compound and its primary molecular identifiers.



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Caption: Core properties of **6-Chloro-3-methyluracil**.

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References

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- To cite this document: BenchChem. [6-Chloro-3-methyluracil molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041288#6-chloro-3-methyluracil-molecular-weight-and-formula]

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